

Application Note: Preparation of Cadmium Standard Solutions from 3CdSO₄·8H₂O

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Compound of Interest

Compound Name: Cadmium sulfate octahydrate

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Introduction

This document provides a comprehensive protocol for the preparation of cadmium (Cd) standard solutions using **cadmium sulfate octahydrate** (3CdSO₄·8H₂O). Accurate preparation of standard solutions is fundamental for various analytical techniques, including Atomic Absorption Spectroscopy (AAS) and Inductively Coupled Plasma Mass Spectrometry (ICP-MS), which are crucial in research, quality control, and drug development. This protocol outlines the necessary materials, step-by-step procedures for preparing a stock solution, and subsequent dilutions to create working standards.

Data Presentation

A summary of the quantitative data related to **cadmium sulfate octahydrate** is presented in the table below for easy reference.

Property	Value	Reference
Chemical Formula	$3\text{CdSO}_4 \cdot 8\text{H}_2\text{O}$	[1] [2]
Molecular Weight	769.52 g/mol	[1] [2] [3]
Appearance	White crystalline solid	[1]
Solubility in Water	Freely soluble	[4]
Density	3.09 g/cm ³	[1]
Melting Point	41.5 °C (transition point)	[1]

Experimental Protocols

1. Preparation of a 1000 ppm Cadmium Stock Solution

This protocol describes the preparation of a 1 L of 1000 parts per million (ppm) cadmium stock solution.

Materials and Equipment:

- **Cadmium sulfate octahydrate** ($3\text{CdSO}_4 \cdot 8\text{H}_2\text{O}$), ACS reagent grade or higher
- Deionized water (Type I)
- Trace metal grade nitric acid (HNO_3)
- 1000 mL Class A volumetric flask
- Analytical balance (accurate to 0.0001 g)
- Weighing paper or boat
- Spatula
- Beaker
- Wash bottle

- Appropriate personal protective equipment (PPE): safety goggles, gloves, lab coat

Procedure:

- Calculation of required mass: To prepare a 1000 ppm (1000 mg/L) Cd stock solution, the mass of $3\text{CdSO}_4 \cdot 8\text{H}_2\text{O}$ must be calculated. The molecular weight of $3\text{CdSO}_4 \cdot 8\text{H}_2\text{O}$ is 769.52 g/mol, and the atomic weight of cadmium is 112.41 g/mol. Since there are three cadmium atoms in the formula, the mass of $3\text{CdSO}_4 \cdot 8\text{H}_2\text{O}$ required to yield 1.000 g of Cd is:

$$\text{Mass} = (1.000 \text{ g Cd}) / [(3 * 112.41 \text{ g/mol Cd}) / 769.52 \text{ g/mol } 3\text{CdSO}_4 \cdot 8\text{H}_2\text{O}] = 2.284 \text{ g} \quad [1]$$

- Weighing: Accurately weigh approximately 2.284 g of $3\text{CdSO}_4 \cdot 8\text{H}_2\text{O}$ using an analytical balance.[\[1\]](#) Record the exact mass.
- Dissolution: Carefully transfer the weighed $3\text{CdSO}_4 \cdot 8\text{H}_2\text{O}$ to a 1000 mL volumetric flask.[\[1\]](#) Add approximately 500 mL of deionized water and swirl to dissolve the solid.[\[1\]](#) To aid dissolution and prevent hydrolysis, a few drops of nitric acid can be added.[\[1\]](#)
- Dilution to Volume: Once the solid is completely dissolved, dilute the solution to the 1000 mL mark with deionized water.[\[1\]](#) Ensure the bottom of the meniscus is on the calibration mark.
- Homogenization: Stopper the flask securely and invert it multiple times to ensure the solution is thoroughly mixed and homogeneous.[\[1\]](#)
- Storage: Transfer the prepared 1000 ppm Cd stock solution to a clean, clearly labeled polyethylene or glass bottle for storage.[\[1\]](#) Store at room temperature.[\[1\]](#)

2. Preparation of Working Standard Solutions

Working standard solutions of lower concentrations are prepared by diluting the 1000 ppm stock solution.

Example: Preparation of a 10 ppm Cadmium Working Standard

Materials and Equipment:

- 1000 ppm Cd stock solution

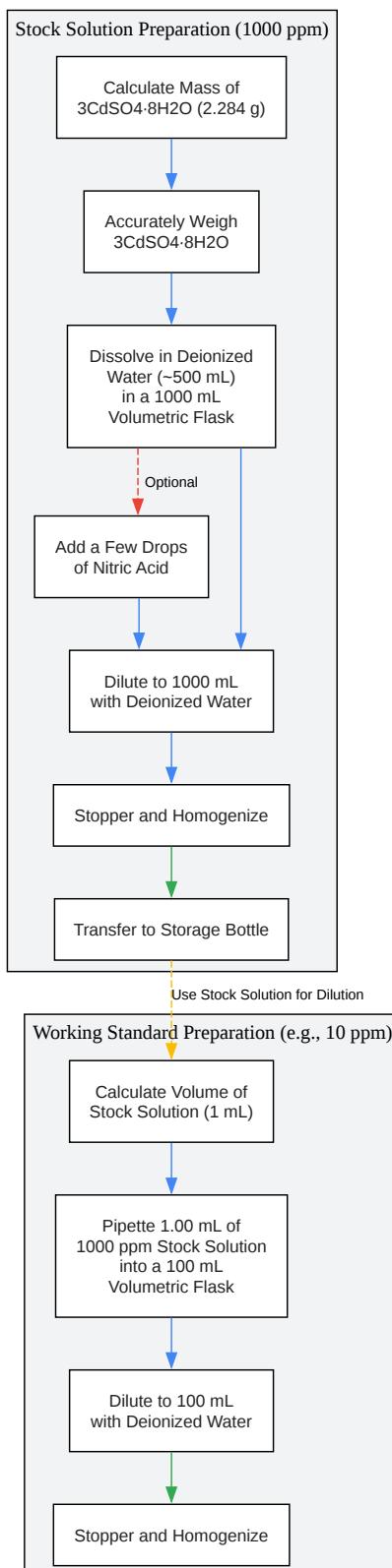
- Deionized water (Type I)
- 100 mL Class A volumetric flask
- 1.00 mL Class A volumetric pipette
- Pipette bulb
- Beaker
- Wash bottle
- Appropriate PPE

Procedure:

- Calculation of required volume: The volume of the stock solution needed to prepare the working standard is calculated using the dilution equation: $C_1V_1 = C_2V_2$.
 - C_1 = Concentration of the stock solution (1000 ppm)
 - V_1 = Volume of the stock solution to be pipetted
 - C_2 = Desired concentration of the working standard (10 ppm)
 - V_2 = Final volume of the working standard (100 mL)
- (1000 ppm) * V_1 = (10 ppm) * (100 mL) $V_1 = 1 \text{ mL}$ [\[1\]](#)
- Dilution: Using a calibrated 1.00 mL pipette, transfer 1.00 mL of the 1000 ppm Cd stock solution into a 100 mL volumetric flask.[\[1\]](#)
- Dilution to Volume: Dilute the solution to the 100 mL mark with deionized water.[\[1\]](#)
- Homogenization: Stopper the flask and invert it several times to ensure complete mixing.[\[1\]](#)

Mandatory Visualization

The following diagram illustrates the workflow for preparing cadmium standard solutions.

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Caption: Workflow for preparing cadmium standard solutions.

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